

Introduction: A Versatile Heterodihalogenated Naphthalene Building Block

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Compound of Interest

Compound Name: 2-Bromo-6-chloronaphthalene

CAS No.: 870822-84-7

Cat. No.: B585581

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2-Bromo-6-chloronaphthalene is a halogenated aromatic compound built on a naphthalene scaffold. Its structure is distinguished by the presence of two different halogen atoms—bromine and chlorine—at positions 2 and 6, respectively. This unique substitution pattern makes it a highly valuable and versatile intermediate in the fields of medicinal chemistry, materials science, and organic synthesis.^[1] The differential reactivity of the carbon-bromine (C-Br) and carbon-chlorine (C-Cl) bonds under various catalytic conditions allows for selective, stepwise functionalization, providing a strategic advantage in the synthesis of complex molecular architectures.

While direct literature on **2-Bromo-6-chloronaphthalene** is sparse, its utility can be inferred from the extensive applications of structurally similar compounds. For instance, 2-bromo-6-methoxynaphthalene is a pivotal intermediate in the synthesis of the widely used anti-inflammatory drug Naproxen, and 2-bromo-6-fluoronaphthalene serves as a precursor for novel analgesics and drugs targeting lipid disorders.^{[2][3]} This guide, intended for researchers and drug development professionals, provides a comprehensive technical overview of **2-Bromo-6-chloronaphthalene**, covering its synthesis, characterization, reactivity, and safe handling, drawing upon established principles and data from analogous systems.

Physicochemical and Structural Properties

A clear understanding of the fundamental properties of **2-Bromo-6-chloronaphthalene** is the first step in its effective application. The data presented below is a consolidation of information from chemical databases and calculated predictions.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Source
CAS Number	870822-84-7	[4] [5] [6]
Molecular Formula	C ₁₀ H ₆ BrCl	[4]
Molecular Weight	241.51 g/mol	[4] [5]
IUPAC Name	2-bromo-6-chloronaphthalene	[7]
SMILES	<chem>ClC1=CC2=CC=C(Br)C=C2C=C1</chem>	[4]
Density (Predicted)	1.592 ± 0.06 g/cm ³	[6]
Solubility (Predicted)	Insoluble in water (9.4 x 10 ⁻⁴ g/L at 25 °C)	[6]
Appearance	Expected to be a white to off-white crystalline solid	Inferred

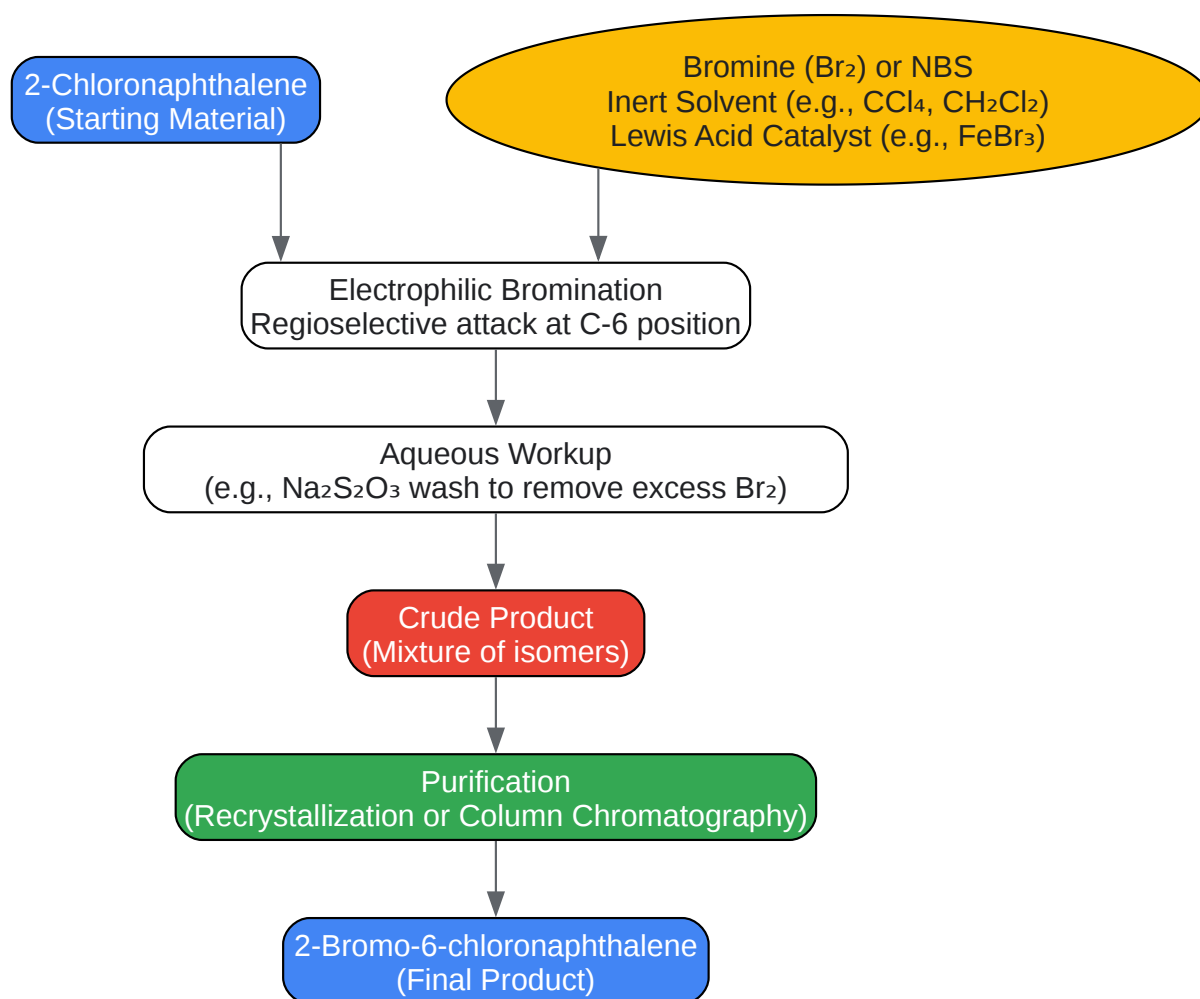
Synthesis and Purification: A Strategic Approach

A definitive, published synthesis protocol for **2-Bromo-6-chloronaphthalene** is not readily available. However, a logical and efficient synthetic route can be designed based on well-established naphthalene chemistry, such as the halogenation of 2-chloronaphthalene. The critical challenge in this approach is achieving regioselectivity to ensure the bromine atom is introduced at the C-6 position.

Proposed Synthetic Pathway: Electrophilic Bromination

The proposed synthesis involves the direct electrophilic bromination of 2-chloronaphthalene. The chlorine atom at C-2 is an ortho-, para-director. While the C-1 (ortho) and C-3 (ortho) positions are sterically hindered and electronically less favored for substitution on the same

ring, the C-6 and C-8 positions on the adjacent ring are electronically activated for substitution. The C-6 position is generally favored over the C-8 (peri) position due to reduced steric hindrance, leading to the desired product.



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Caption: Proposed workflow for the synthesis of **2-Bromo-6-chloronaphthalene**.

Detailed Experimental Protocol: Synthesis

- **Rationale:** This protocol is adapted from standard procedures for the bromination of aromatic compounds.[3][8] The choice of a non-polar, inert solvent prevents side reactions. A Lewis acid catalyst like iron(III) bromide polarizes the Br-Br bond, generating a potent electrophile ("Br⁺") required for aromatic substitution.
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HBr byproduct), dissolve 2-chloronaphthalene (1 equivalent) in a suitable inert solvent (e.g., dichloromethane or carbon tetrachloride).
- **Catalyst Addition:** Add a catalytic amount of iron(III) bromide (FeBr₃, ~0.05 equivalents) to the stirred solution.
- **Bromine Addition:** Cool the mixture in an ice bath. Slowly add a solution of bromine (Br₂, 1 equivalent) in the same solvent dropwise via the dropping funnel. Maintain the temperature below 10 °C during the addition.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching and Workup:** Once the starting material is consumed, carefully pour the reaction mixture into a beaker containing a cold aqueous solution of sodium thiosulfate (Na₂S₂O₃) to quench any unreacted bromine.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with saturated sodium bicarbonate (NaHCO₃) solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and remove the solvent under reduced pressure to yield the crude product.

Protocol: Purification

- **Rationale:** The crude product will likely contain the desired 2,6-isomer along with other minor isomers. Recrystallization is an effective method for purifying crystalline solids, exploiting differences in solubility.

- **Solvent Selection:** Select a suitable solvent system for recrystallization (e.g., ethanol, methanol, or a hexane/ethyl acetate mixture) by testing the solubility of a small amount of the crude product. The ideal solvent should dissolve the compound when hot but not when cold.
- **Dissolution:** Dissolve the crude solid in the minimum amount of boiling solvent.
- **Crystallization:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- **Isolation:** Collect the purified crystals by vacuum filtration, wash them with a small amount of cold solvent, and dry them under vacuum.
- **Purity Analysis:** Assess the purity of the final product by measuring its melting point and running an NMR spectrum.

Spectroscopic Characterization Profile

Definitive spectral data for **2-Bromo-6-chloronaphthalene** requires experimental acquisition. However, a reliable profile can be predicted based on the known effects of bromo and chloro substituents on the naphthalene ring system and analysis of similar compounds.[\[9\]](#)[\[10\]](#)[\[11\]](#)

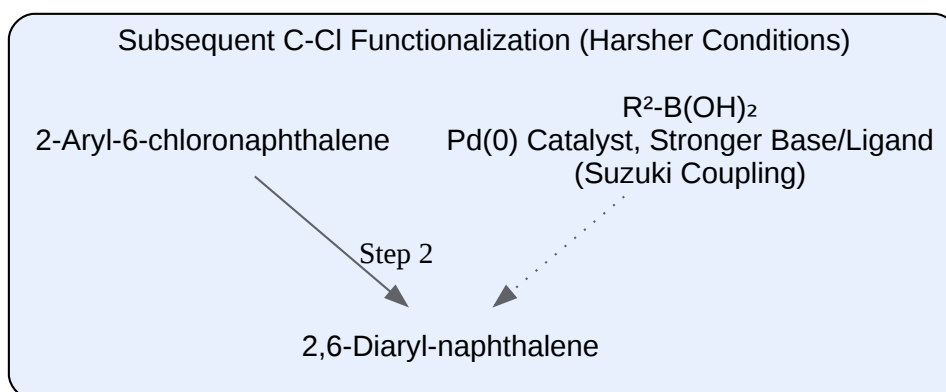
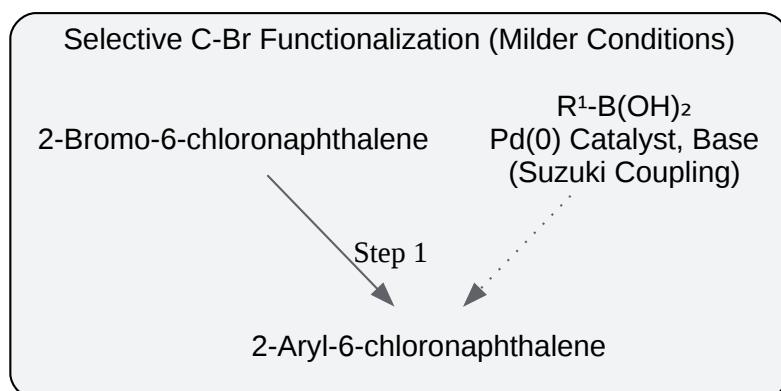
Technique	Expected Signature
^1H NMR	The spectrum will exhibit six distinct signals in the aromatic region (typically δ 7.0-8.5 ppm). Due to the dissymmetry of the molecule, all six aromatic protons should be chemically non-equivalent, appearing as a series of doublets and doublets of doublets. Protons adjacent to the halogen atoms will be influenced by their electronegativity and may show characteristic shifts. [10]
^{13}C NMR	The spectrum should display ten signals, corresponding to the ten carbon atoms of the naphthalene core, as there are no elements of symmetry. The carbons directly bonded to the bromine (C-2) and chlorine (C-6) will be significantly downfield and can be identified by their chemical shifts (C-Br typically $\sim$ 120 ppm, C-Cl $\sim$ 130 ppm). [12]
IR Spectroscopy	Key absorptions will include C-H stretching for the aromatic ring ($\sim$ 3100-3000 cm^{-1}), C=C stretching within the aromatic system ($\sim$ 1600-1450 cm^{-1}), and characteristic C-Br and C-Cl stretching vibrations in the fingerprint region ($<$ 1000 cm^{-1}). [9]
Mass Spectrometry (EI-MS)	The mass spectrum will show a complex molecular ion (M^+) peak cluster due to the natural isotopic abundances of bromine ($^{79}\text{Br}/\sim$ 50.7%, $^{81}\text{Br}/\sim$ 49.3%) and chlorine ($^{35}\text{Cl}/\sim$ 75.8%, $^{37}\text{Cl}/\sim$ 24.2%). This will result in prominent peaks at m/z 240 (M^+), 242 ($\text{M}+2$) $^+$, and 244 ($\text{M}+4$) $^+$. Key fragmentation pathways would involve the loss of $\text{Br}\cdot$ and $\text{Cl}\cdot$ radicals. [9]

Applications in Drug Discovery and Materials Science

The true value of **2-Bromo-6-chloronaphthalene** lies in its potential as a scaffold for building complex molecules through modern cross-coupling reactions. The differential reactivity of the C-Br and C-Cl bonds is the cornerstone of its utility.

Orthogonal Reactivity in Cross-Coupling

Generally, the C-Br bond is more reactive towards oxidative addition with palladium catalysts than the C-Cl bond. This allows for selective functionalization at the C-2 position while leaving the C-6 chlorine atom intact for a subsequent, different coupling reaction under more forcing conditions. This orthogonal reactivity is highly sought after in multi-step syntheses.^[1]



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Caption: Stepwise functionalization enabled by differential halogen reactivity.

This strategy allows for the controlled, stepwise introduction of different substituents, which is critical in generating libraries of compounds for structure-activity relationship (SAR) studies in drug discovery.^[13] Beyond pharmaceuticals, this building block can be used to synthesize novel organic semiconductors, liquid crystals, and functional polymers where precise control over the molecular structure dictates the material's properties.^{[1][2]}

Safety, Handling, and Storage

No specific safety data sheet (SDS) for **2-Bromo-6-chloronaphthalene** is publicly available. The following guidelines are based on data for analogous hazardous compounds like 2-chloronaphthalene, 6-bromo-2-naphthol, and other halogenated aromatics.^{[14][15][16][17]} This compound should be handled only by trained personnel familiar with its potential hazards.

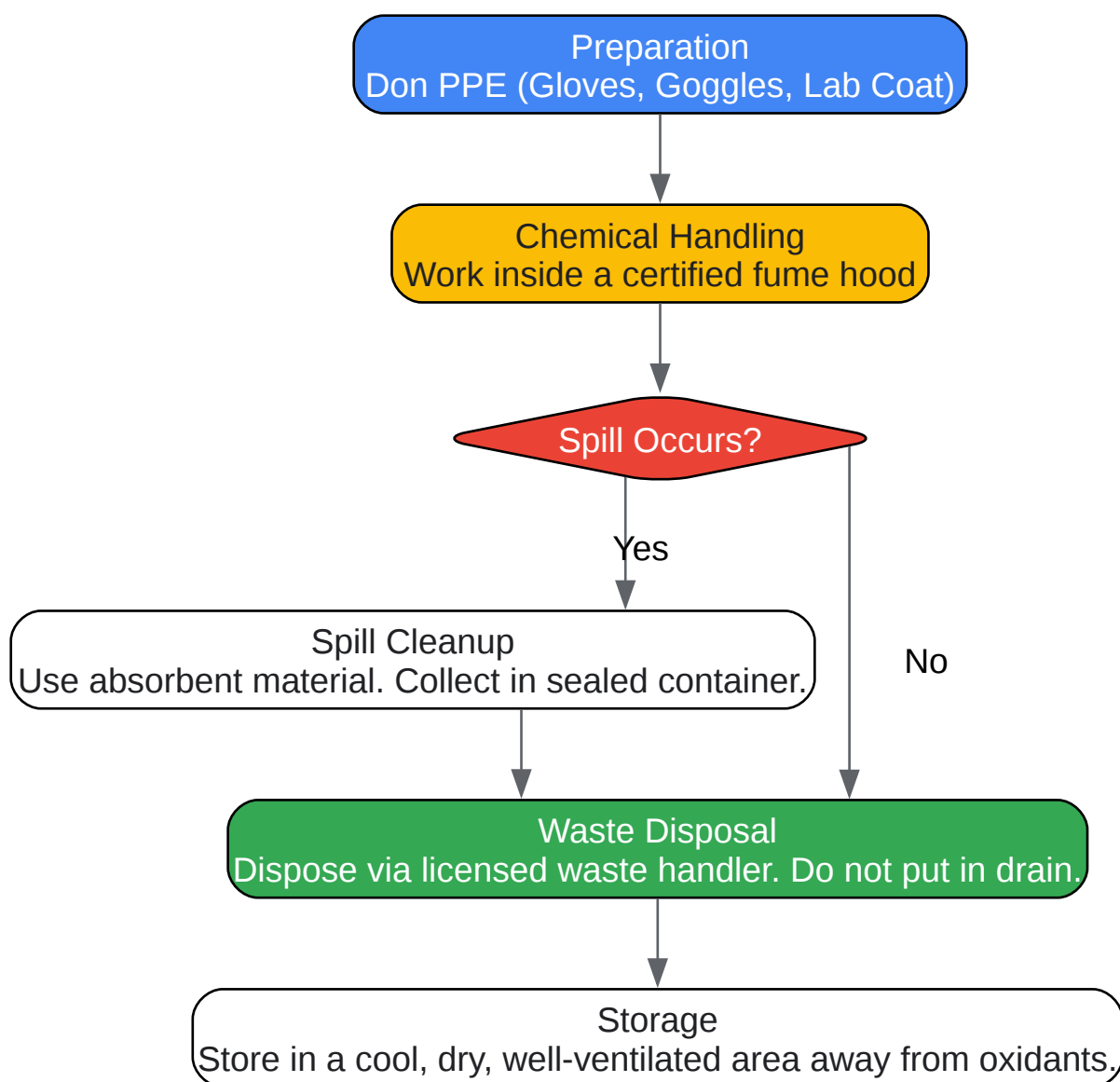
GHS Hazard Classification (Anticipated)

Hazard Class	Category	Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	Harmful if swallowed, in contact with skin, or if inhaled.
Skin Corrosion/Irritation	Category 2	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.
Hazardous to the Aquatic Environment (Chronic)	Category 2	Toxic to aquatic life with long-lasting effects.

Signal Word: Warning

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **2-Bromo-6-chloronaphthalene** in a certified chemical fume hood to minimize inhalation exposure.^[14] Ensure that an eyewash station and safety shower are readily accessible.^[16]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and/or a full-face shield.^[16]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before use.
 - Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.^[17]



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Caption: Recommended workflow for the safe handling of **2-Bromo-6-chloronaphthalene**.

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents.[16]
- Disposal: Dispose of waste material and containers in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service. Do not allow the chemical to enter drains or the environment.[14][17]

Conclusion

2-Bromo-6-chloronaphthalene (CAS No. 870822-84-7) represents a potent synthetic intermediate with significant potential for advancing drug discovery and materials science. Its key strategic advantage lies in the differential reactivity of its C-Br and C-Cl bonds, which permits selective, stepwise functionalization. While specific experimental data for this compound is limited, this guide provides a robust framework for its synthesis, purification, characterization, and safe handling based on established chemical principles and data from closely related analogues. As the demand for complex, precisely substituted aromatic scaffolds grows, the utility of building blocks like **2-Bromo-6-chloronaphthalene** will undoubtedly continue to increase.

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